

Application Notes and Protocols: ERBB Agonist-1 Administration via Osmotic Minipumps

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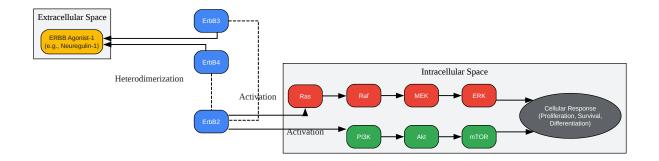
Introduction

This document provides detailed application notes and protocols for the in vivo administration of **ERBB agonist-1**, with a focus on Neuregulin-1 (NRG1), using osmotic minipumps. Continuous delivery of ERBB agonists is a valuable technique for studying their long-term effects on cellular processes such as proliferation, differentiation, and survival in various physiological and pathological contexts, including cardiac regeneration, neurogenesis, and cancer. Osmotic minipumps offer a reliable method for achieving sustained and controlled systemic or targeted delivery of therapeutic agents in laboratory animals.

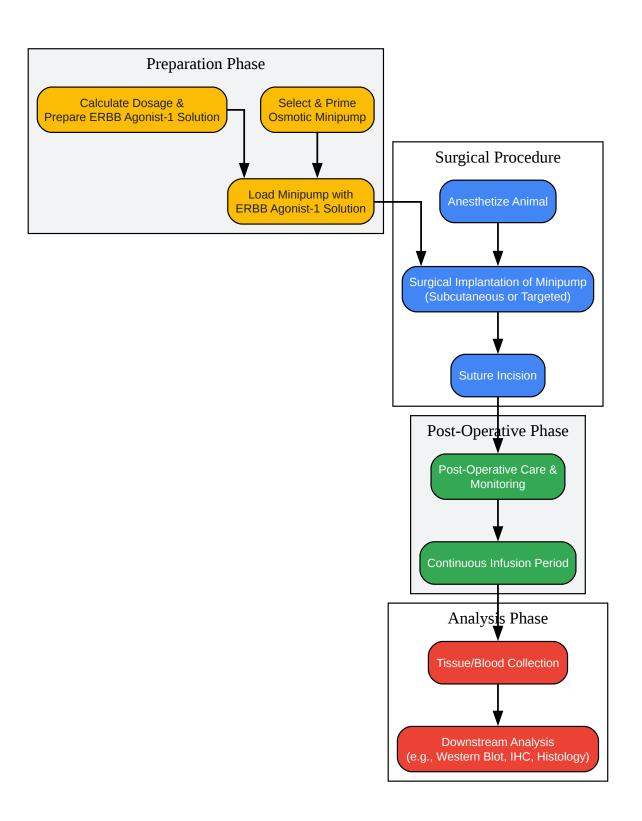
ERBB Signaling Pathway

ERBB agonist-1, such as Neuregulin-1 (NRG1), activates the ERBB family of receptor tyrosine kinases. NRG1 binds directly to ErbB3 and ErbB4, inducing their heterodimerization with ErbB2. This dimerization activates the intrinsic kinase domains, leading to autophosphorylation of tyrosine residues within the cytoplasmic tails of the receptors. This phosphorylation cascade subsequently triggers downstream signaling pathways, including the PI3K/Akt and MAPK/ERK pathways, which regulate a wide array of cellular functions.









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